

3-(4-Fluorophenyl)-5-methylisoxazole-4-carboxylic acid physical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(4-Fluorophenyl)-5-methylisoxazole-4-carboxylic acid

Cat. No.: B163050

[Get Quote](#)

An In-Depth Technical Guide to the Physicochemical Properties of **3-(4-Fluorophenyl)-5-methylisoxazole-4-carboxylic Acid**

Introduction: The Strategic Importance of a Versatile Heterocycle

To the researchers, medicinal chemists, and drug development professionals at the forefront of innovation, the careful characterization of a drug candidate's fundamental properties is paramount. The journey from a promising molecule to a viable therapeutic is paved with data, and no data is more foundational than that which defines its physical and chemical nature. Physicochemical properties govern a molecule's behavior from the moment of synthesis to its interaction with a biological target, influencing its absorption, distribution, metabolism, and excretion (ADME).^{[1][2][3]}

This guide focuses on **3-(4-Fluorophenyl)-5-methylisoxazole-4-carboxylic acid**, a heterocyclic compound of significant interest. Isoxazole derivatives are recognized as versatile scaffolds in medicinal chemistry, forming the core of numerous compounds with anti-inflammatory, antimicrobial, and anticancer activities.^{[4][5][6]} This specific molecule serves as a key building block and intermediate in the synthesis of novel therapeutic agents, particularly in the development of anti-inflammatory and analgesic drugs.^[7] Its stability and reactivity make it a valuable asset for medicinal chemists aiming to modulate biological pathways.^[7]

This document provides a comprehensive overview of the core physicochemical properties of this compound, details the rigorous experimental protocols for their determination, and discusses the direct implications of these properties for drug development workflows.

Core Compound Identity and Properties

A precise understanding of a compound's identity and key physical constants is the bedrock of all subsequent research. These values are critical for ensuring purity, confirming identity, and predicting behavior in various experimental and physiological environments.

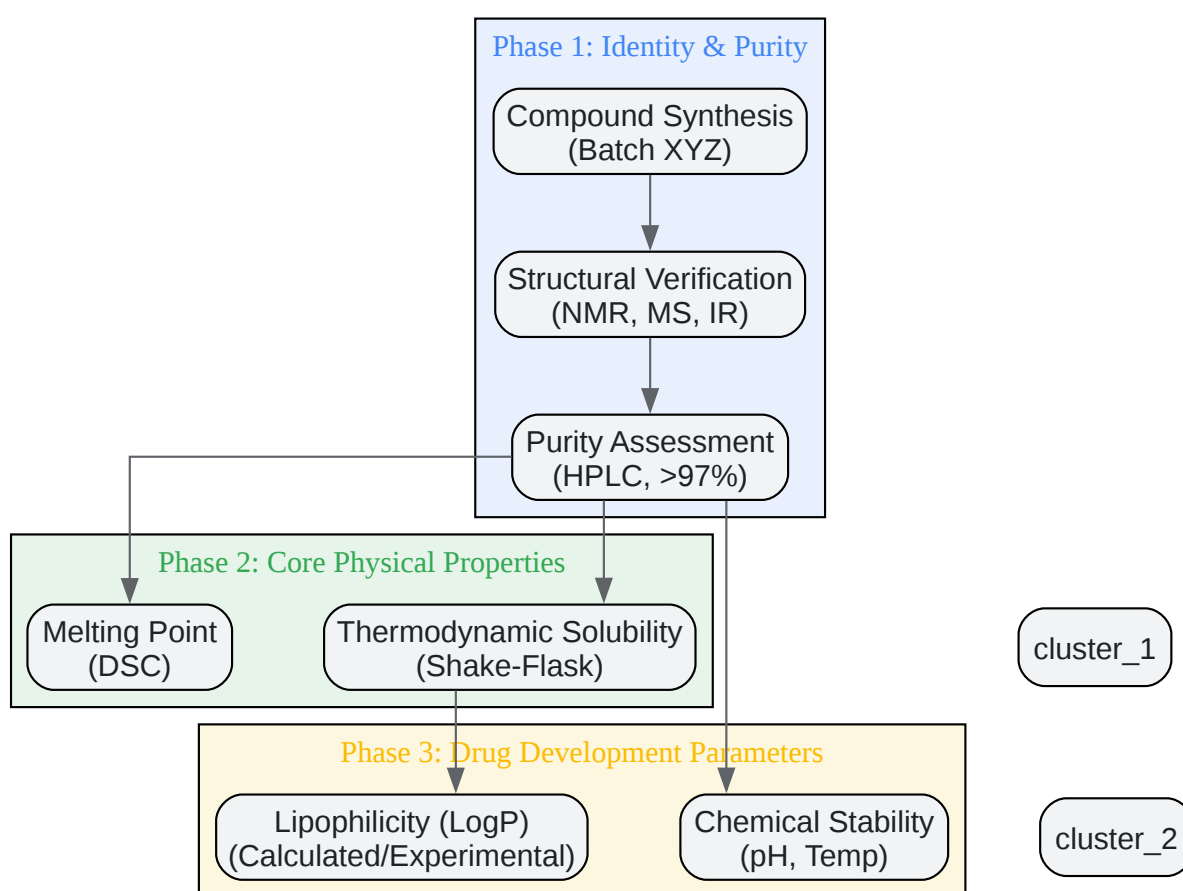
Property	Value	Source(s)
Chemical Name	3-(4-fluorophenyl)-5-methyl-1,2-oxazole-4-carboxylic acid	[8][9]
CAS Number	1736-21-6	[7][9][10][11]
Molecular Formula	C ₁₁ H ₈ FNO ₃	[7][10]
Molecular Weight	221.19 g/mol	[7][12]
Appearance	White needles or crystalline powder	[7][8][13]
Melting Point	197-203 °C	[7][8][13]
Solubility	Soluble in Methanol	[13][14]
pKa (Predicted)	2.12 ± 0.25	[13]
Boiling Point (Predicted)	361.6 ± 37.0 °C	[13][14]
Density (Predicted)	1.350 ± 0.06 g/cm ³	[13][14]

Experimental Determination of Physicochemical Properties

The trustworthiness of physicochemical data hinges on the validity of the experimental methods used for its determination. Here, we detail robust, self-validating protocols for key properties.

Workflow for Comprehensive Physicochemical Characterization

The logical flow for characterizing a new batch of a compound like **3-(4-Fluorophenyl)-5-methylisoxazole-4-carboxylic acid** ensures that each step builds upon the last, confirming identity and purity before investing resources in more complex biological assays.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. NMR Sample Requirements and Preparation | Department of Chemistry and Biochemistry | University of Maryland [chem.umd.edu]
- 2. Preparation of ultrapure KBr pellet: New method for FTIR quantitative analysis | IJSAR [scienceijsar.com]
- 3. dissolutiontech.com [dissolutiontech.com]
- 4. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- 5. scienceijsar.com [scienceijsar.com]
- 6. enamine.net [enamine.net]
- 7. Small molecule NMR sample preparation – Georgia Tech NMR Center [sites.gatech.edu]
- 8. downloads.regulations.gov [downloads.regulations.gov]
- 9. scbt.com [scbt.com]
- 10. shimadzu.com [shimadzu.com]
- 11. 3-(4-Fluorophenyl)-5-methylisoxazole-4-carboxylic acid (97%) - Amerigo Scientific [amerigoscientific.com]
- 12. researchgate.net [researchgate.net]
- 13. Shake-Flask Aqueous Solubility assay (Kinetic solubility) [protocols.io]
- 14. rsc.org [rsc.org]
- To cite this document: BenchChem. [3-(4-Fluorophenyl)-5-methylisoxazole-4-carboxylic acid physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b163050#3-4-fluorophenyl-5-methylisoxazole-4-carboxylic-acid-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com